

# Photophysical and electrochemical properties of Vat Orange 1

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## Compound of Interest

Compound Name: Vat Orange 1

Cat. No.: B116557

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An In-depth Technical Guide on the Photophysical and Electrochemical Properties of **Vat Orange 1**

## Introduction

**Vat Orange 1**, also known by its Colour Index name C.I. 59105, is a synthetic vat dye belonging to the anthraquinone class of colorants.[1][2] Its chemical formula is  $C_{24}H_{10}Br_2O_2$ , with a molecular weight of 490.14 g/mol.[1][3] Structurally, it is prepared by the dibromination of Dibenzpyrenequinone (Vat Yellow 4).[2][4] While primarily utilized in the textile industry for dyeing cellulosic fibers like cotton due to its high wash and light fastness, its inherent quinone moieties and semiconductor properties have made it a subject of interest in the field of organic electronics.[5][6] This guide provides a detailed overview of the core photophysical and electrochemical properties of **Vat Orange 1**, intended for researchers and professionals in materials science and drug development.

## Core Properties of Vat Orange 1

**Vat Orange 1** is a yellowish-brown powder.[1][7] It is soluble in nitrobenzene and xylene, with slight solubility in ethanol, acetone, and toluene.[7][8]

## Photophysical Properties

The photophysical characteristics of **Vat Orange 1** are fundamental to understanding its interaction with light. Key properties, including absorption and emission maxima, are

summarized below. The dye exhibits a notable Stokes shift, which is the difference between the maximum wavelengths of absorption and emission.[5] However, it is important to note that thin films of **Vat Orange 1** have been observed to show very low photoluminescence (PL) intensity.  
[5]

Table 1: Summary of Photophysical Properties of **Vat Orange 1**

Property	Value	Reference
Absorption Onset	553 nm (2.24 eV)	[5]
Absorption Maximum ( $\lambda_{\text{max}}$ , abs)	472 nm	[5]
Emission Maximum ( $\lambda_{\text{max}}$ , em)	668 nm	[5]
Stokes Shift	196 nm (0.77 eV)	[5]
Fluorescence Quantum Yield ( $\Phi_f$ )	Data not available in cited literature	
Fluorescence Lifetime ( $\tau$ )	Data not available in cited literature	

## Electrochemical Properties

The electrochemical behavior of **Vat Orange 1**, particularly its redox potentials, provides insight into its electronic structure, including the energy levels of its frontier molecular orbitals (HOMO and LUMO). These properties are critical for applications in organic electronics, such as organic field-effect transistors (OFETs).[5] Cyclic voltammetry studies show a distinct reduction peak and two irreversible oxidative waves.[5]

Table 2: Summary of Electrochemical Properties of **Vat Orange 1**

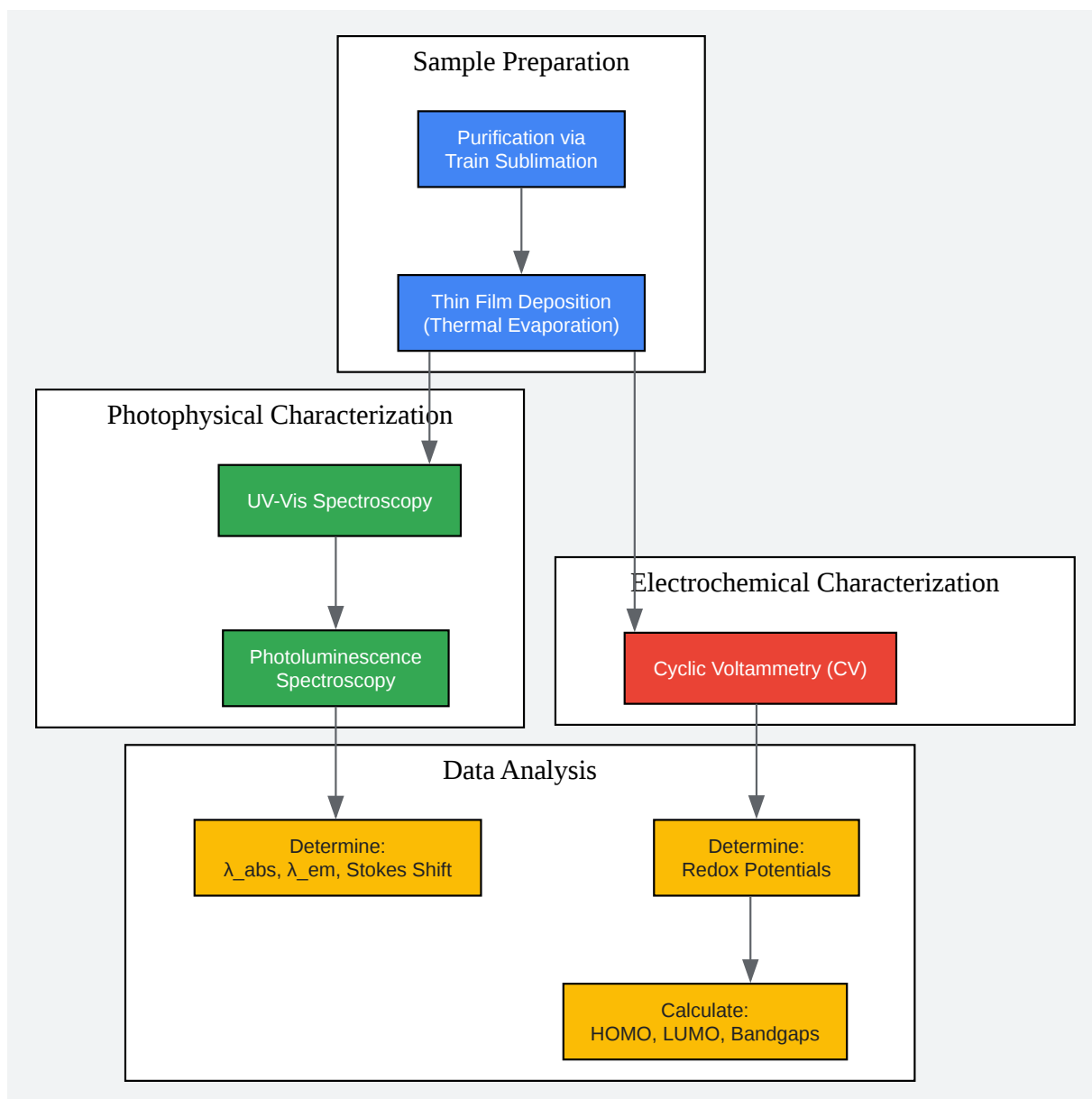
Property	Value	Reference
Onset Potential of Reduction (Ered, onset)	-0.57 V (vs. SHE)	[5]
Onset Potential of Oxidation (Eox, onset)	Not explicitly stated, two irreversible waves observed	[5]
LUMO Energy Level	-3.67 eV	[5]
HOMO Energy Level	-5.91 eV	[5]
Optical Bandgap (Eg, opt)	2.24 eV	[5]
Electrochemical Bandgap (Eg, ec)	2.24 eV	[5]

Note: HOMO and LUMO levels were estimated from cyclic voltammetry data. The electrochemical bandgap is noted to be higher than the optical bandgap, a frequently observed phenomenon.[5]

## Visualized Workflows and Concepts

### Experimental Characterization Workflow

The following diagram outlines the typical experimental workflow for characterizing the photophysical and electrochemical properties of a material like **Vat Orange 1**.

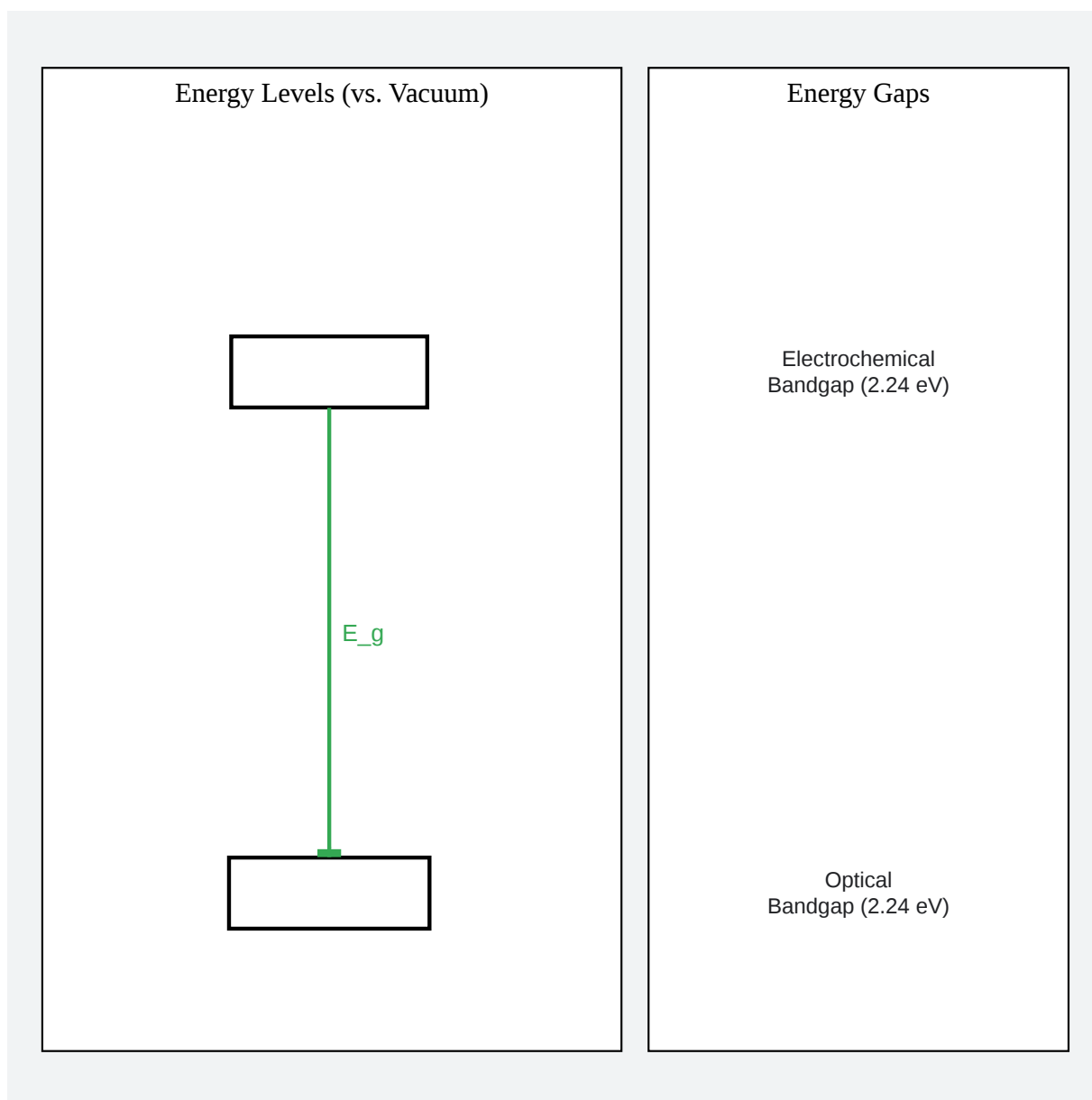


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Caption: Experimental workflow for **Vat Orange 1** characterization.

## Energy Level Diagram

This diagram illustrates the relationship between the frontier molecular orbitals (HOMO and LUMO) and the corresponding optical and electrochemical bandgaps.



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Caption: HOMO/LUMO energy levels and bandgaps of **Vat Orange 1**.

## Experimental Protocols

The following sections detail the methodologies used to obtain the photophysical and electrochemical data for **Vat Orange 1**.

### Materials and Purification

Commercially available **Vat Orange 1** is often purified prior to characterization to ensure high purity. A common and effective method is train sublimation, which is performed under vacuum to remove impurities.<sup>[5]</sup>

### UV-Vis Absorption and Photoluminescence Spectroscopy

These techniques are used to determine the absorption and emission properties of the dye.

- Instrumentation:
  - Absorption: A dual-beam spectrophotometer (e.g., PerkinElmer Lambda 1050) is used to record UV-Vis absorbance spectra.<sup>[5]</sup>
  - Photoluminescence (PL): A spectrofluorometer (e.g., Photon Technology International Quanta Master 40) is used to record PL spectra.<sup>[5]</sup>
- Sample Preparation: For solid-state measurements, thin films of **Vat Orange 1** (e.g., 100 nm thickness) are deposited onto a suitable transparent substrate, such as quartz glass, via thermal evaporation in a high-vacuum chamber.<sup>[5]</sup>
- Measurement Procedure:
  - A baseline spectrum of the bare quartz substrate is recorded for background correction.
  - The absorbance spectrum of the thin film is recorded across the UV-Visible range. The absorption onset is determined from a linear fit of the absorption edge.<sup>[5]</sup>
  - For PL measurements, the sample is excited at a specific wavelength. For **Vat Orange 1**, an excitation wavelength of 470 nm has been used.<sup>[5]</sup> The emitted light is collected,

typically at a 90-degree angle to the excitation beam, and its intensity is recorded as a function of wavelength.

## Cyclic Voltammetry (CV)

Cyclic voltammetry is an electrochemical technique used to probe the redox properties of a substance and determine its HOMO and LUMO energy levels.<sup>[9][10]</sup>

- Instrumentation: A potentiostat with a standard three-electrode cell is used.<sup>[11]</sup>
  - Working Electrode: A conductive substrate coated with a thin film of **Vat Orange 1** (e.g., on indium tin oxide (ITO) glass).<sup>[5]</sup>
  - Reference Electrode: A stable electrode with a known potential, such as a Silver/Silver Chloride (Ag/AgCl) or Saturated Calomel Electrode (SCE).<sup>[11][12]</sup>
  - Counter (Auxiliary) Electrode: An inert conductor, typically a platinum wire or foil, to complete the electrical circuit.<sup>[11][12]</sup>
- Electrolyte: A solution containing a supporting electrolyte (e.g., 0.1 M tetrabutylammonium hexafluorophosphate, TBAPF<sub>6</sub>) in an appropriate organic solvent (e.g., a mixture of dimethylformamide and dichloromethane) is used.<sup>[13]</sup> The electrolyte ensures conductivity and minimizes solution resistance.
- Measurement Procedure:
  - The three-electrode cell is assembled with the **Vat Orange 1**-coated working electrode immersed in the deoxygenated electrolyte solution.
  - The potential of the working electrode is swept linearly from an initial value to a final value and then swept back to the initial potential.
  - The current response is measured as a function of the applied potential, generating a cyclic voltammogram.<sup>[10]</sup>
  - The onset potentials for oxidation (E<sub>ox</sub>) and reduction (E<sub>red</sub>) are determined from the points where the current begins to deviate from the baseline.<sup>[5]</sup>

- Data Analysis (HOMO/LUMO Calculation): The HOMO and LUMO energy levels can be estimated from the onset potentials relative to the ferrocene/ferrocenium (Fc/Fc<sup>+</sup>) redox couple, which is often used as an internal standard. The energy level of Fc/Fc<sup>+</sup> is assumed to be -4.8 eV relative to the vacuum level. The following empirical equations are commonly used:[13]
  - HOMO (eV) = -[E<sub>ox, onset</sub> - E<sub>Fc/Fc<sup>+</sup></sub> + 4.8]
  - LUMO (eV) = -[E<sub>red, onset</sub> - E<sub>Fc/Fc<sup>+</sup></sub> + 4.8]

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